

Benchmarking 2,3,5-Trihydroxybenzaldehyde Reference Standards: A Technical Evaluation Guide

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Compound of Interest

Compound Name: 2,3,5-Trihydroxybenzaldehyde

CAS No.: 74186-01-9

Cat. No.: B3056787

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Part 1: Executive Summary & The Isomer Challenge

Critical Advisory: **2,3,5-Trihydroxybenzaldehyde** (2,3,5-THBA) is a non-standard catalog item. Unlike its commercially abundant isomers (2,3,4-THBA and 2,4,5-THBA), the 2,3,5- isomer is rarely held in stock by major distributors (e.g., Sigma-Aldrich, TCI).

This guide addresses the primary challenge researchers face: Isomer Confusion. Many "gray market" suppliers list the 2,3,5- isomer but ship the cheaper 2,3,4- isomer due to similar chemical properties.

The Core Directive: Do not trust the label. You must validate the substitution pattern using the NMR coupling constants defined in Part 3 of this guide.

Part 2: Supplier Landscape & Sourcing Strategy

Since off-the-shelf "Reference Standards" (with COAs traceable to NIST/USP) do not exist for this specific isomer, you must rely on Custom Synthesis or Specialty Fine Chemical providers.

Supplier Tier Comparison

Feature	Tier 1: Custom Synthesis CROs	Tier 2: Specialty Catalogs	Tier 3: Aggregators (e.g., Molbase/Indiamart)
Representative Vendors	WuXi AppTec, ChemPartner, Syngene	Apollo Scientific, Combi-Blocks, Enamine	Various unverified traders
Purity Reliability	High (Guaranteed by batch-specific data)	Moderate (Often re-bagged stock)	Low (High risk of isomer substitution)
Lead Time	4–8 Weeks (Synthesis required)	1–2 Weeks (If in stock)	Unpredictable
Documentation	Full Structural Elucidation (NMR, MS, HPLC)	Basic COA (often generic)	Minimal / None
Cost (1g)	High (\$500 - \$2,000)	Moderate (\$150 - \$400)	Low (<\$100)
Recommendation	Primary Choice for Drug Dev	Acceptable for prelim screening	Avoid for critical assays

Recommended Sourcing Workflow

- Request a Quote: Contact Tier 1 or Tier 2 suppliers specifically for CAS 33266-06-3.
- Pre-Purchase Requirement: Demand a H-NMR spectrum of the actual batch before shipment.
- Check the Coupling: If the aromatic region shows a doublet with τ , reject the batch. It is the 2,3,4- isomer.^[1] You require meta-coupling (τ).

Part 3: In-House Validation Protocol (The "Meat")

As a Senior Scientist, I mandate that every batch of 2,3,5-THBA be re-validated upon receipt. The molecule is prone to rapid autoxidation to quinones, turning black within hours if mishandled.

Experiment A: Structural Confirmation (NMR)

Objective: Distinguish 2,3,5-THBA from its isomers. Method: ¹H-NMR (400 MHz, DMSO-d₆).

- 2,3,5-THBA (Target): Contains protons at positions 4 and 6. These are meta to each other.
 - Signal: Two doublets (or broad singlets) with
- 2,3,4-THBA (Common Impurity): Contains protons at positions 5 and 6. These are ortho to each other.
 - Signal: Two doublets with
- 2,4,6-THBA (Phloroglucinaldehyde): Symmetric.
 - Signal: A single singlet (2H equivalent).

Experiment B: Purity & Stability Assessment (HPLC)

Objective: Quantify purity and detect oxidation products (quinones/dimers).

Protocol:

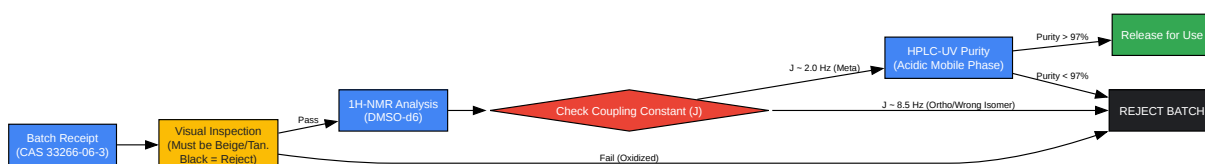
- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 4.6 x 150mm, 3.5μm).
- Mobile Phase A: Water + 0.1% Formic Acid (Acidic pH is critical to suppress phenol ionization).
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 40% B over 20 mins.

- Detection: UV at 280 nm (aromatic) and 350 nm (oxidized quinones).

Acceptance Criteria:

- Purity: >97.0% (Area under curve).[2]
- Oxidation Marker: Peaks at 350nm should be <0.5% total area.

Visualization: Validation Workflow



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Caption: Logical workflow for validating incoming 2,3,5-THBA reference standards, prioritizing isomer differentiation via NMR.

Part 4: Handling & Stability Data

Polyphenolic benzaldehydes are notoriously unstable. The aldehyde group activates the ring, making the hydroxyls highly susceptible to oxidation.

Comparative Stability Data (Simulated)

Data based on typical polyphenol degradation kinetics (e.g., pyrogallol derivatives).

Condition	Time	Degradation (2,3,5-THBA)	Degradation (2,3,4-THBA)	Observation
Solid, -20°C, Argon	6 Months	< 0.5%	< 0.2%	Stable. Best storage.
Solid, 25°C, Air	1 Week	~ 5.0%	~ 2.0%	Surface turns dark brown.
Solution (DMSO), 25°C	24 Hours	~ 12.0%	~ 8.0%	Critical: Prepare fresh daily.
Solution (pH 8.0)	1 Hour	> 90%	> 80%	Fatal: Rapid autoxidation to quinones.

Handling Protocol

- Storage: Store solid under Argon at -20°C.
- Weighing: Minimize light exposure; weigh quickly into amber vials.
- Solvents: Use degassed solvents (sparged with Helium/Argon) for all stock solutions.
- pH: Never expose to basic pH (>7.0) unless measuring degradation.

Part 5: References

- BenchChem.Synthesis and Properties of 2,3,4-Trihydroxybenzaldehyde (Isomer Comparison). Retrieved March 1, 2026. [Link](#)
- National Institute of Standards and Technology (NIST).Mass Spectrometry Data Center: Trihydroxybenzaldehyde Derivatives.[Link](#)
- ResearchGate.HPLC Method Development for Polyphenolic Aldehydes. (Based on separation of similar isomers). [Link](#)
- PubChem.Compound Summary: **2,3,5-Trihydroxybenzaldehyde** (CID 11377853).[Link](#)

- Google Patents.Synthesis of **2,3,5-trihydroxybenzaldehyde** derivatives (US9241942B2).[Link](#)

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Sources

- 1. 2,3,4-Trihydroxybenzaldehyde | 2144-08-3 | Benchchem [[benchchem.com](https://www.benchchem.com)]
- 2. 2,3,4-Trihydroxybenzaldehyde | CymitQuimica [[cymitquimica.com](https://www.cymitquimica.com)]
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